

Essential Safety and Operational Guidance: Handling 2-Morpholin-4-yl-8-nitroquinoline

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Compound of Interest

Compound Name: 2-Morpholin-4-yl-8-nitroquinoline

Cat. No.: B3121693

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical information for the handling and disposal of **2-Morpholin-4-yl-8-nitroquinoline**. The following procedures are based on the known hazards of structurally similar compounds, such as nitroquinolines and morpholine, and are intended to ensure the safety of laboratory personnel.

Hazard Assessment and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-Morpholin-4-yl-8-nitroquinoline** is not readily available, an assessment of related compounds like 5-Nitroquinoline, 4-Nitroquinoline N-oxide, and Morpholine indicates significant potential hazards. Nitroquinolines are often acutely toxic, suspected carcinogens, and harmful if swallowed, inhaled, or in contact with skin[1][2][3]. Morpholine is known to be corrosive to tissues[4][5][6]. Therefore, a stringent approach to personal protection is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Wear suitable gloves, such as nitrile or neoprene. Consult glove manufacturer's compatibility charts. Always inspect gloves for tears or punctures before use. [2] [7]
Body	Protective clothing	A lab coat is the minimum requirement. For larger quantities or when there is a risk of splashing, a chemical-resistant apron or gown should be worn over the lab coat. [3] [7]
Eyes/Face	Safety glasses with side shields or goggles, and a face shield	Standard safety glasses are the minimum. When there is a splash hazard, safety goggles are required. A face shield should be used in conjunction with goggles when handling larger quantities or during procedures with a high risk of splashing. [2] [7]
Respiratory	Use in a chemical fume hood	All handling of 2-Morpholin-4-yl-8-nitroquinoline that may generate dust or aerosols must be conducted in a certified chemical fume hood to avoid inhalation. [3] [7] For situations where a fume hood is not available or during a large spill, a full-face respirator with appropriate cartridges (e.g., N100) should be used. [8]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical to minimize exposure and ensure safety.

Preparation:

- **Designated Area:** All work with **2-Morpholin-4-yl-8-nitroquinoline** must be performed in a designated area within a laboratory, clearly marked with hazard signs.
- **Fume Hood:** Ensure the chemical fume hood is functioning correctly before starting any work.^[7]
- **Gather Materials:** Assemble all necessary equipment, including PPE, spill kit, and waste containers, before handling the chemical.

Handling:

- **Don PPE:** Put on all required PPE as detailed in Table 1.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the chemical fume hood to contain any dust or aerosols.
- **Avoid Contact:** Take extreme care to avoid contact with skin and eyes^{[1][2]}.
- **Contamination Prevention:** Do not eat, drink, or smoke in the laboratory^{[2][3]}. Wash hands thoroughly after handling, even if gloves were worn^{[2][3]}.

Storage:

- **Container:** Store in a tightly sealed, properly labeled container.
- **Location:** Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases^{[1][9]}. The storage area should be secure and accessible only to authorized personnel^{[3][8]}.

Disposal Plan

All waste containing **2-Morpholin-4-yl-8-nitroquinoline** must be treated as hazardous waste.

Table 2: Waste Disposal Procedures

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed hazardous waste container. This includes contaminated consumables like gloves, weigh boats, and paper towels.
Liquid Waste	Collect in a designated, labeled, and sealed hazardous waste container. Do not pour down the drain[1].
Empty Containers	Empty containers may retain chemical residue and should be treated as hazardous waste. Place in a suitable, labeled container for disposal[1].

All waste must be disposed of in accordance with local, state, and federal regulations[1].

Emergency Procedures

Spills:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: If safe to do so, prevent the spread of the spill.
- Clean-up: For small spills, use an inert absorbent material (e.g., sand or vermiculite), sweep up, and place in a sealed container for hazardous waste disposal. Avoid generating dust[1][7]. For large spills, evacuate the area and contact emergency responders[1].

Exposure:

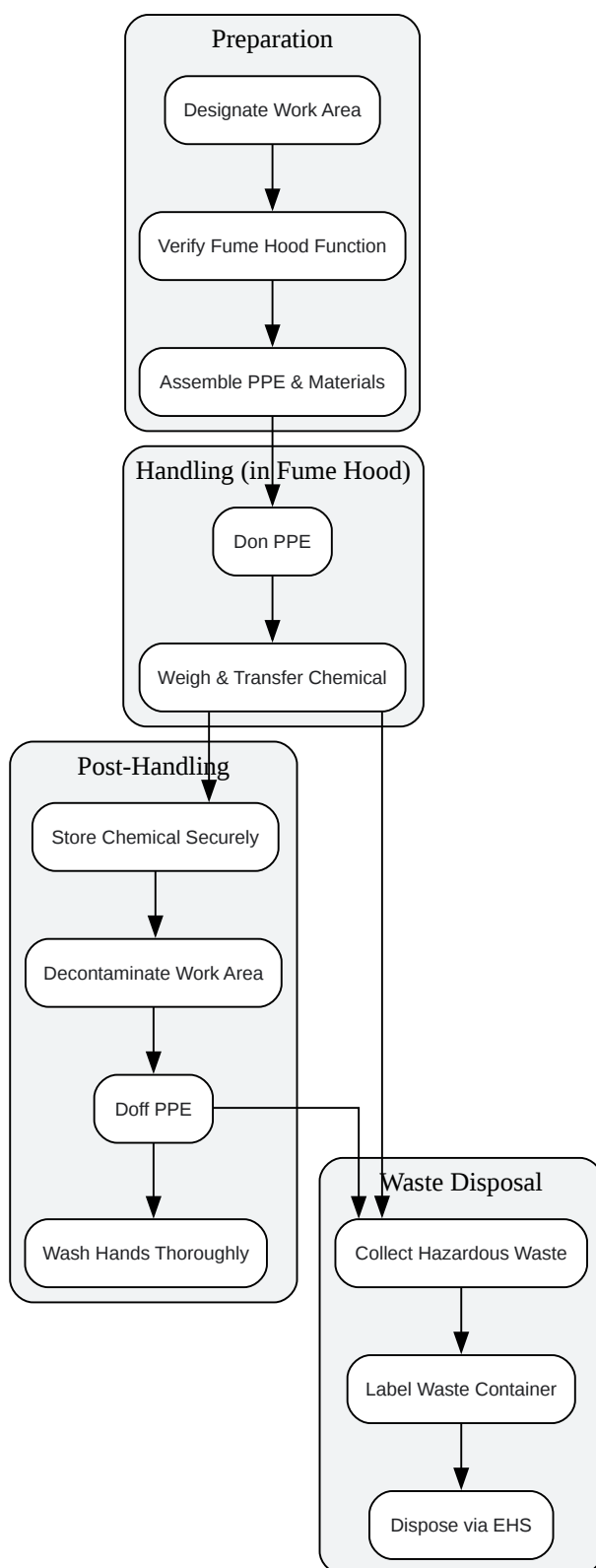
- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing[7][9]. Seek medical attention[7]

[9].

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[7][9]. Seek immediate medical attention[7][9].
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention[3][7].
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention[3][7].

Workflow and Logical Relationships

The following diagram illustrates the standard workflow for handling **2-Morpholin-4-yl-8-nitroquinoline**.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. echemi.com [echemi.com]
- 3. xenometrix.ch [xenometrix.ch]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. shimistore.com [shimistore.com]
- 6. Morpholine | C₄H₉NO | CID 8083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. broadpharm.com [broadpharm.com]
- 8. research.uga.edu [research.uga.edu]
- 9. fishersci.com [fishersci.com]
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